

Decyl Acetate as a Cosmetic Ingredient: Application Notes and Protocols

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Compound of Interest

Compound Name: Decyl acetate

Cat. No.: B1670159

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Introduction

Decyl acetate is an organic compound, specifically the ester formed from decanol and acetic acid. In the realm of cosmetics, its primary role is that of a fragrance ingredient, prized for its pleasant, fruity-floral aroma reminiscent of pear and apple. It is also found naturally in citrus fruits, cardamom, grapefruits, and strawberries.^[1] While extensively evaluated for safety and utilized for its olfactory properties, scientific literature detailing its role as an active cosmetic ingredient with specific physiological effects on the skin is limited. These application notes, therefore, focus on its established use as a perfuming agent, its safety profile, and general protocols for its incorporation into cosmetic formulations.

Physicochemical Properties

Understanding the physical and chemical characteristics of **decyl acetate** is crucial for its effective formulation in cosmetic products.

Property	Value	Reference
Chemical Formula	C12H24O2	[2]
Molecular Weight	200.32 g/mol	[2]
Appearance	Colorless liquid	
Odor	Fruity, pear-like, sweet	[3]
CAS Number	112-17-4	[1]

Applications in Cosmetics and Personal Care

Decyl acetate is incorporated into a wide array of cosmetic and personal care products, primarily for its aromatic qualities.

- **Perfumery:** It serves as a fragrance component in fine fragrances, body mists, and colognes.
- **Skincare:** It is used in lotions, creams, and moisturizers to impart a pleasant scent.
- **Haircare:** Shampoos and conditioners may contain **decyl acetate** for its fragrance.
- **Toiletries:** Soaps, detergents, and deodorants often include **decyl acetate** in their fragrance compositions.

Safety and Toxicology Summary

The safety of **decyl acetate** as a cosmetic ingredient has been assessed by various organizations, including the Research Institute for Fragrance Materials (RIFM).[1] It is generally recognized as safe for its intended use in cosmetic products at current levels of concentration.

[1][2]

Study Type	Species	Route of Administration	Results	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	> 5000 mg/kg	[4]
Dermal Toxicity (LD50)	Rabbit	Dermal	> 5000 mg/kg	[4]
Skin Irritation/Sensitization	Human	Dermal Patch Test (8% solution)	No irritation or sensitization	

Note: While a specific citation for the human patch test at 8% was not found in the immediate search results, the overall safety assessments indicate a low potential for irritation and sensitization at typical use concentrations.

Experimental Protocols

Due to the lack of specific studies on the active cosmetic effects of **decyl acetate**, detailed experimental protocols for efficacy testing (e.g., anti-aging, moisturization) are not available in the scientific literature. However, standard protocols for the evaluation of a fragrance ingredient's skin compatibility are presented below.

Protocol for Skin Irritation and Sensitization Assessment (Patch Testing)

This protocol outlines a general procedure for evaluating the potential of a cosmetic formulation containing **decyl acetate** to cause skin irritation or sensitization in human subjects.

Objective: To determine the skin irritation and sensitization potential of a cosmetic formulation containing **decyl acetate** upon repeated topical application.

Materials:

- Test formulation containing a specified concentration of **decyl acetate**.
- Occlusive or semi-occlusive patches.

- Control (vehicle without **decyl acetate**).
- Skin marking pen.
- Dermatological scoring scale (e.g., 0 = no reaction, 4 = severe erythema/edema).

Procedure:

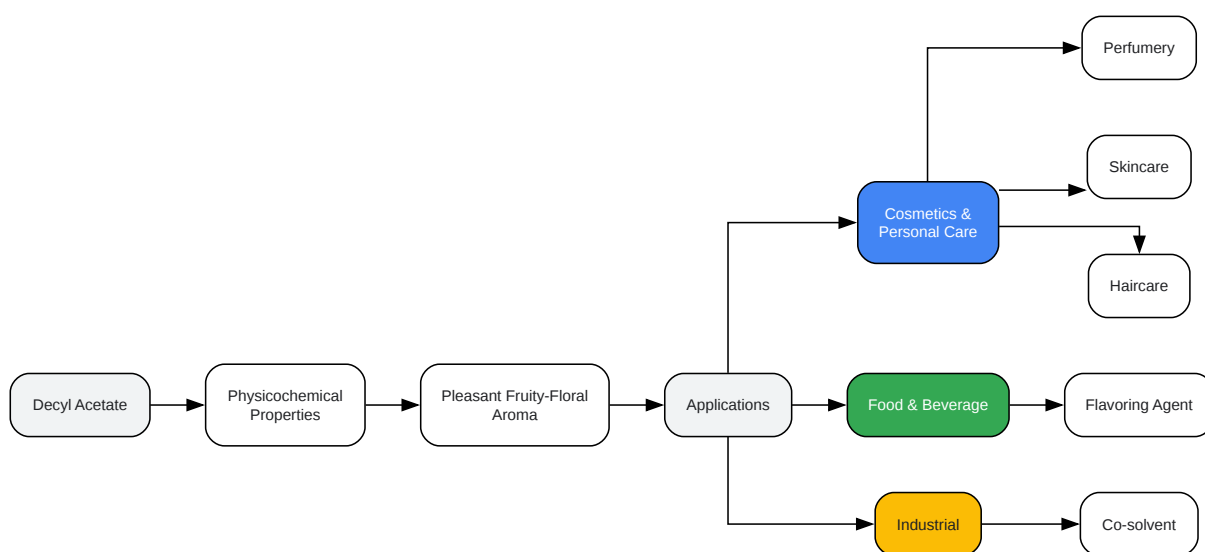
- Subject Recruitment: Recruit a panel of healthy volunteers with no known history of skin diseases or allergies to cosmetic ingredients.
- Patch Application (Induction Phase):
 - Apply a small amount of the test formulation to an occlusive patch.
 - Apply the patch to a designated site on the upper back of each subject.
 - Repeat the application three times a week for three consecutive weeks.
 - Leave each patch in place for 24-48 hours.
- Rest Period: A two-week rest period follows the induction phase, during which no patches are applied.
- Challenge Phase:
 - Apply a challenge patch with the test formulation to a new, adjacent skin site.
 - Leave the patch in place for 24-48 hours.
- Evaluation:
 - After removal of the challenge patch, score the skin reaction at 24, 48, and 72 hours using a standardized dermatological scoring scale.
 - Compare the reactions to the control site.

Data Analysis: Analyze the incidence and severity of skin reactions to determine if the formulation is an irritant or sensitizer.

Visualizations

Logical Flow of Decyl Acetate Application

The following diagram illustrates the primary applications of **decyl acetate** based on its established properties.

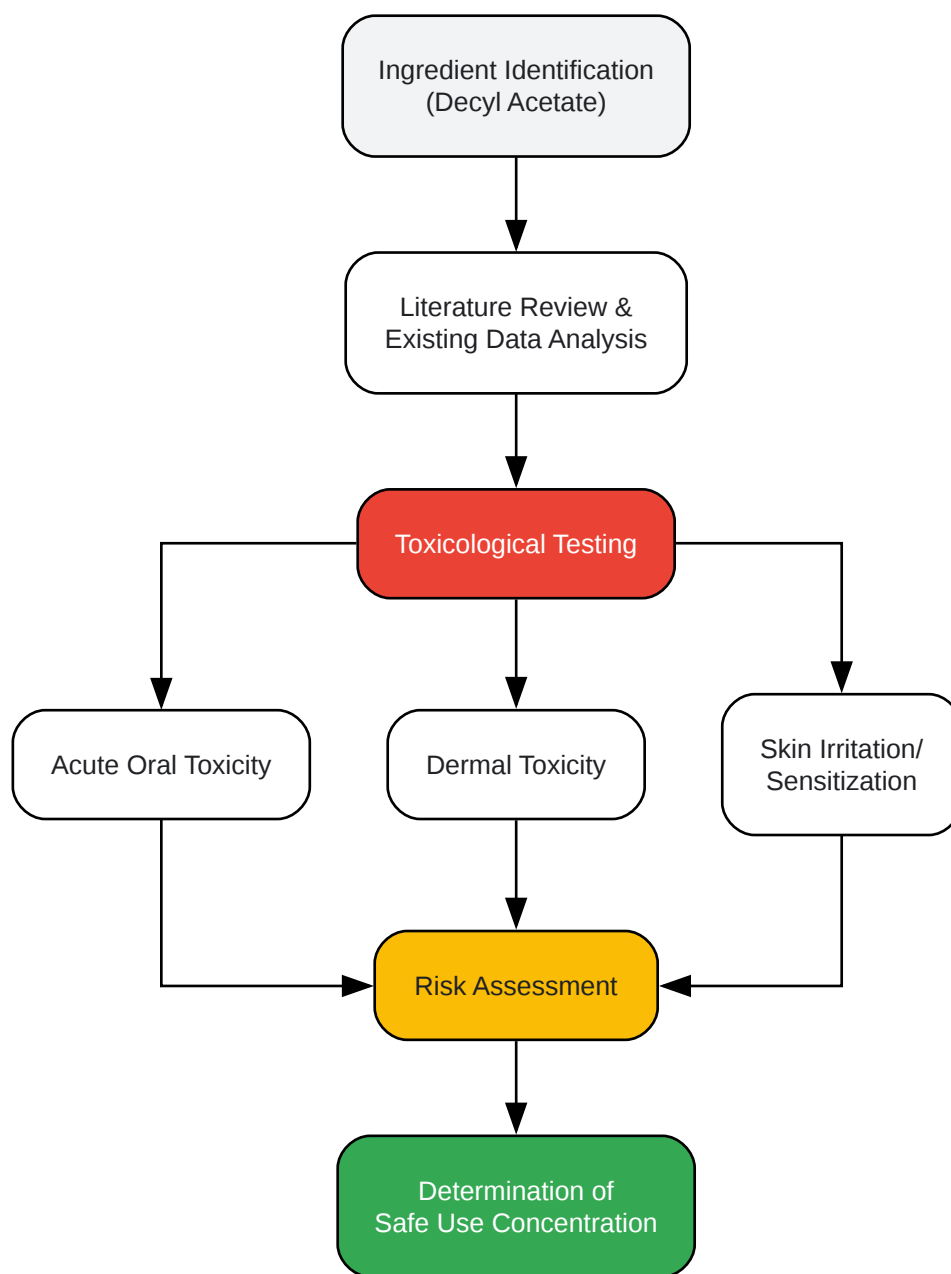


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Caption: Applications of **Decyl Acetate**.

Workflow for Safety Assessment of a Cosmetic Ingredient

This diagram outlines a general workflow for the safety assessment of a cosmetic ingredient like **decyl acetate**.



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Caption: Safety Assessment Workflow.

Conclusion and Future Directions

Decyl acetate is a well-established and safe fragrance ingredient in the cosmetic industry. Its primary function is to impart a desirable scent to a wide range of personal care products. While its safety profile is well-documented, there is a notable absence of scientific studies investigating its potential as an active ingredient to confer direct physiological benefits to the

skin. Future research could explore potential biological activities of **decyl acetate**, such as antimicrobial or skin-conditioning effects, to expand its application beyond a perfuming agent. However, based on current scientific evidence, its use in cosmetics should be approached from its function as a fragrance.

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